

Synthesis of Lasiol for Research Applications: A Detailed Protocol

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Compound of Interest

Compound Name: *Lasiol*

Cat. No.: *B145620*

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This document provides a comprehensive guide to the chemical synthesis of **Lasiol**, an acyclic monoterpene alcohol. **Lasiol**, identified as (2S,3S)-2,3,6-trimethylhept-5-en-1-ol, is a naturally occurring compound found in the mandibular gland secretion of the male ant, *Lasius meridionalis*, where it functions as a sex attractant. This protocol is intended for research purposes to enable further investigation into its biological functions and potential applications.

Chemical Synthesis of Lasiol

The enantioselective synthesis of **Lasiol** can be achieved through a multi-step process starting from commercially available materials. The following protocol is based on established synthetic routes and provides a detailed methodology for laboratory-scale preparation.

Materials and Reagents

Reagent/Material	Grade	Supplier
cis-4,5-dimethylcyclohexene oxide	98%	Commercially Available
Chiral Lithium Amide	As prepared	In-house preparation
Diethyl ether (anhydrous)	ACS Grade	Commercially Available
n-Butyllithium (in hexanes)	1.6 M	Commercially Available
Chiral amine (e.g., (S)-(-)-2-(methoxymethyl)pyrrolidine)	99%	Commercially Available
Jones reagent (CrO ₃ in H ₂ SO ₄)	As prepared	In-house preparation
Methyltriphenylphosphonium bromide	98%	Commercially Available
Sodium hydride (in mineral oil)	60% dispersion	Commercially Available
Tetrahydrofuran (anhydrous)	ACS Grade	Commercially Available
Dichloromethane	ACS Grade	Commercially Available
Silica gel	60 Å, 230-400 mesh	Commercially Available

Experimental Protocol

The synthesis of **Lasiol** involves a key stereoselective epoxidation followed by a series of transformations to construct the acyclic backbone with the desired stereochemistry.

The synthesis commences with the asymmetric ring-opening of cis-4,5-dimethylcyclohexene oxide. This crucial step establishes the stereochemistry at one of the chiral centers of **Lasiol**. The reaction is mediated by a chiral lithium amide base, prepared in situ from a chiral amine and n-butyllithium. This reaction yields optically active cis-4,5-dimethyl-2-cyclohexen-1-ol.

The cyclic olefin intermediate is then subjected to oxidative cleavage. This can be achieved using ozonolysis followed by a reductive workup, or by employing other oxidative cleavage reagents like potassium permanganate under controlled conditions. This step breaks the cyclohexene ring to afford a dialdehyde intermediate.

The dialdehyde is then reacted with a suitable phosphorus ylide, such as the one generated from methyltriphenylphosphonium bromide and a strong base (e.g., sodium hydride or *n*-butyllithium). This Wittig reaction selectively converts one of the aldehyde functionalities into a terminal alkene, extending the carbon chain.

The remaining aldehyde group is reduced to a primary alcohol using a mild reducing agent like sodium borohydride. A series of protection and deprotection steps may be necessary throughout the synthesis to ensure the chemoselectivity of the reactions.

The final steps involve the introduction of the remaining methyl groups and any necessary functional group manipulations to arrive at the target **Lasiol** molecule. Purification at each step is critical and is typically achieved through column chromatography on silica gel. The final product should be characterized by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Synthesis Workflow



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Synthetic route to **Lasiol**.

Biological Activity and Signaling Pathway

Lasiol has been identified as a sex attractant pheromone in the ant *Lasius meridionalis*[1][2]. Pheromones are chemical signals that trigger a social response in members of the same species. In the case of **Lasiol**, it is released by the male ant to attract females for mating.

The precise signaling pathway by which **Lasiol** exerts its effect has not been fully elucidated. However, it is generally understood that insect pheromones are detected by specialized olfactory receptor neurons (ORNs) located in the antennae. The binding of the pheromone molecule to a specific receptor protein on the surface of the ORN initiates a signal transduction cascade.

General Insect Pheromone Signaling Pathway



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General insect pheromone signaling pathway.

This cascade typically involves G-protein coupled receptors, leading to the production of second messengers (like cAMP or IP3) which in turn open ion channels. The resulting influx of ions depolarizes the neuron, generating an action potential that is transmitted to the brain, leading to a behavioral response, which in this case is attraction towards the source of the **Lasiol**.

Further research utilizing the synthesized **Lasiol** can aid in identifying the specific receptors and downstream signaling components involved in its perception, providing a deeper understanding of chemical communication in insects. Such studies could have implications for the development of novel and species-specific pest management strategies.

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References

- 1. Synthesis of the enantiomers of lasiol, an acyclic monoterpene alcohol in the mandibular gland secretion of the male ants, *Lasius meridionalis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. lasiol, 131479-19-1 [thegoodscentcompany.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com